

Application Note: Phe-His-Phe (FHF) Supramolecular Hydrogels for In Vitro Assays

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Compound of Interest

Compound Name: *Phe-His-Phe*

Cat. No.: *B12935040*

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Abstract & Introduction

The tripeptide **Phe-His-Phe** (FHF) represents a class of "smart" self-assembling peptides (SAPs) that bridge the gap between small-molecule chemistry and bulk biomaterials. Unlike the widely studied diphenylalanine (FF) motif, the insertion of a Histidine (His) residue between two Phenylalanine (Phe) residues introduces an imidazole group with a pKa of approximately 6.0. This modification confers pH-responsiveness and potential catalytic activity (esterase mimicry) to the supramolecular assembly.

This guide details the use of FHF for generating supramolecular hydrogels used in 3D cell culture and controlled drug release assays. The histidine "switch" allows the material to transition from a solution to a gel (sol-gel transition) near physiological pH, making it an ideal candidate for encapsulating cells or targeting the acidic tumor microenvironment (TME).

Key Biological Mechanisms

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Stacking: The terminal Phenylalanine residues drive self-assembly into nanotubes/nanofibers via aromatic stacking.

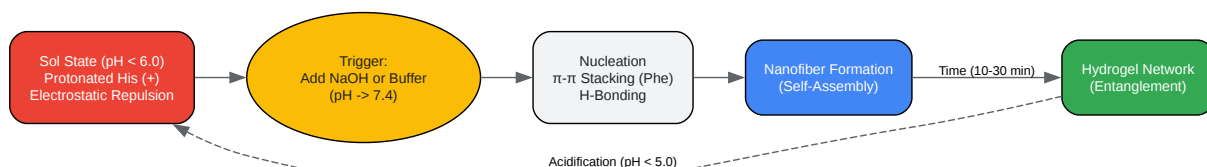
- **pH-Switching:** At pH < 6.0, the Histidine imidazole is protonated (), causing electrostatic repulsion that prevents assembly (Sol state). At pH > 6.5 (neutral/physiological), deprotonation reduces repulsion, triggering fiber entanglement and hydrogelation (Gel state).
- **Biocompatibility:** As a short peptide, FHF degrades into metabolizable amino acids, minimizing long-term immunogenicity.

Physicochemical Properties & Preparation[1][2][3]

Table 1: **Phe-His-Phe** (FHF) Specifications

Property	Value / Description
Sequence	L-Phenylalanine - L-Histidine - L-Phenylalanine
Molecular Weight	~449.5 g/mol (varies slightly by counterion)
Solubility	Soluble in acidic aqueous solution (pH < 5) or HFIP/DMSO.
Gelation Trigger	pH adjustment to 7.0–7.4; Salt addition (PBS).
Critical Gelation Conc. (CGC)	Typically 5–10 mg/mL (10–20 mM), dependent on solvent.
Storage	Lyophilized powder at -20°C. Desiccate upon warming.

Visualization: pH-Triggered Assembly Mechanism



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Figure 1: Mechanism of pH-triggered self-assembly for **Phe-His-Phe**. The deprotonation of Histidine drives the transition from repulsive monomers to stacked nanofibers.

Experimental Protocols

Protocol A: Preparation of FHF Hydrogels (pH-Switch Method)

Purpose: To create a sterile, stable hydrogel for cell encapsulation.

Reagents:

- FHF lyophilized powder (Custom synthesis or commercial peptide supplier).
- Sterile Milli-Q water.
- 0.5 M NaOH (Sterile filtered).
- 0.1 M HCl (Sterile filtered).
- 10x PBS (Phosphate Buffered Saline).

Step-by-Step Workflow:

- Stock Solution (Acidic): Weigh 10 mg of FHF powder. Dissolve in 900 μ L of sterile water.
- Acidification: Add 10-20 μ L of 0.1 M HCl to ensure complete dissolution. Vortex until clear. The pH should be ~4.0–5.0.
 - Note: If the peptide is stubborn, use 50 μ L DMSO to assist, but keep DMSO < 5% final volume for cell assays.
- Neutralization (Gelation Trigger):
 - Place the tube on ice to slow kinetics.
 - Add 100 μ L of 10x PBS (to reach 1x final ionic strength).

- Carefully add 0.5 M NaOH dropwise (approx. 10-20 μ L) while monitoring with micro-pH paper or a micro-electrode. Target pH 7.4.
- Incubation: Pipette the solution immediately into the well plate (e.g., 96-well). Incubate at 37°C for 30–60 minutes. The solution will turn opaque/translucent and solidify.

Protocol B: 3D Cell Encapsulation & Viability Assay

Purpose: To assess cell survival within the FHF matrix. Standard 2D MTT protocols fail in 3D gels due to diffusion limits; this protocol is optimized for 3D.

Reagents:

- Target Cells (e.g., HeLa, fibroblasts).
- CCK-8 (Cell Counting Kit-8) or Alamar Blue (WST-8 based). Avoid MTT as formazan crystals get trapped in the gel.
- Live/Dead Staining Kit (Calcein AM / EthD-1).

Workflow:

- Cell Preparation: Harvest cells and pellet them (e.g., cells).
- Resuspension in Pre-Gel: Prepare the FHF solution as in Protocol A, steps 1–2.
- Mixing: Just before the final neutralization/gelation (Protocol A, Step 3), resuspend the cell pellet directly into the FHF solution.
 - Critical: Work quickly. Ensure pH is brought to 7.4 immediately after adding cells to prevent acid shock.
- Seeding: Pipette 50 μ L of the Cell-Peptide mixture into a 96-well plate.
- Gelation: Incubate at 37°C for 45 mins to allow gel formation.

- Media Addition: Gently add 100 μ L of complete culture media on top of the gel. Change media every 24 hours (carefully, without disturbing the gel).
- Viability Readout (Day 1/3/5):
 - Add CCK-8 reagent (10% of total volume) directly to the supernatant.
 - Incubate for 2–4 hours (longer than 2D due to diffusion).
 - Transfer supernatant to a fresh plate to read Absorbance at 450 nm.

Protocol C: pH-Dependent Drug Release Assay

Purpose: To validate the "smart" release of cargo (e.g., Doxorubicin) in response to acidic TME (pH 5.5) vs. healthy tissue (pH 7.4).

Experimental Setup:

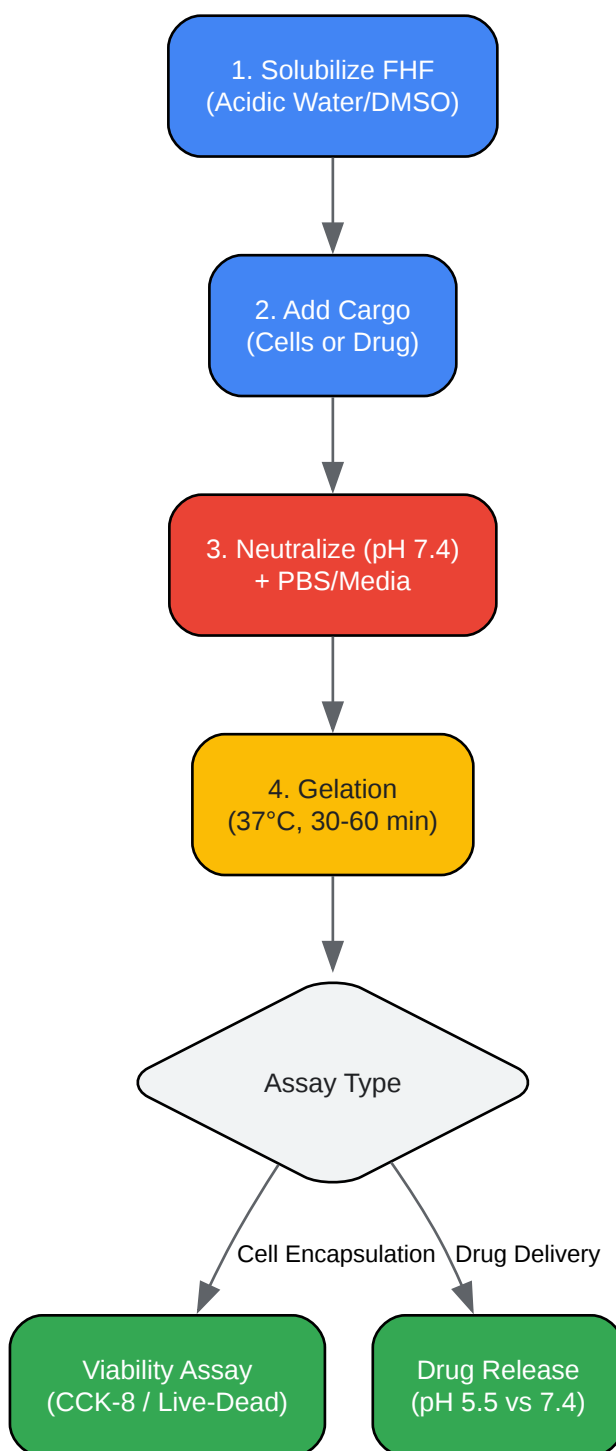
Group	Condition	Expected Outcome
A	FHF Gel + Drug @ pH 7.4	Slow/Sustained Release (Stable Gel)
B	FHF Gel + Drug @ pH 5.5	Accelerated Release (Gel Erosion/Swelling)
C	Free Drug (No Gel)	Instant Diffusion (Control)

Workflow:

- Drug Loading: Dissolve Doxorubicin (DOX) in the FHF pre-gel solution (Protocol A, Step 1) at a concentration of 100 μ g/mL.
- Gel Formation: Form gels in 24-well transwell inserts or directly in wells (100 μ L volume).
- Release Medium:
 - Add 500 μ L of PBS (pH 7.4) to Group A.

- Add 500 μ L of Acetate Buffer (pH 5.5) to Group B.
- Sampling: At defined time points (0.5, 1, 2, 4, 8, 24, 48 hrs):
 - Remove 100 μ L of supernatant.
 - Replace with 100 μ L of fresh buffer (sink conditions).
- Quantification: Measure DOX fluorescence (Ex 480 nm / Em 590 nm) or Absorbance (480 nm).
- Calculation: Plot Cumulative Release (%) vs. Time.

Visualization: Experimental Workflow



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Figure 2: Operational workflow for FHF hydrogel preparation and downstream assays.

Troubleshooting & Optimization

- Gel Instability: If the gel is too weak, increase peptide concentration (up to 15-20 mg/mL) or ensure the final ionic strength is physiological (150 mM NaCl).
- Precipitation vs. Gelation: If white aggregates form immediately upon adding NaOH, the pH transition was too fast. Add NaOH more slowly or use a weaker base (e.g., NaHCO₃).
- Cell Death: Ensure DMSO concentration is < 1% (if used). Verify that the pre-gel solution pH was not too acidic (< 4.0) for too long before neutralization.

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